

An In-depth Technical Guide to the Antibacterial Spectrum of Hetacillin

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Compound of Interest

Compound Name: Hetacillin(1-)

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Introduction

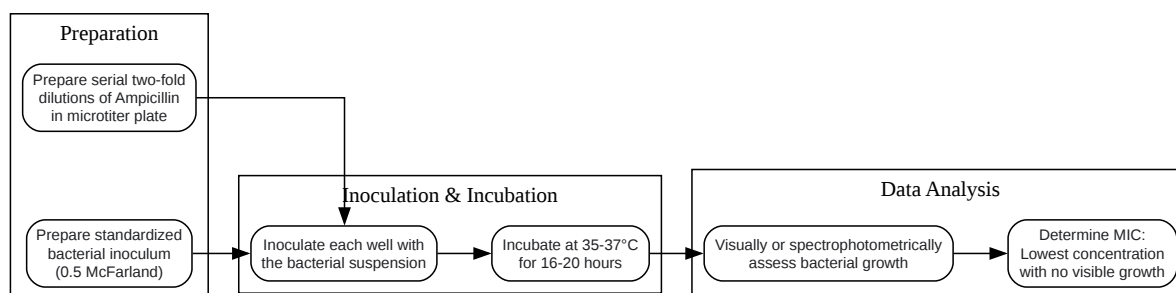
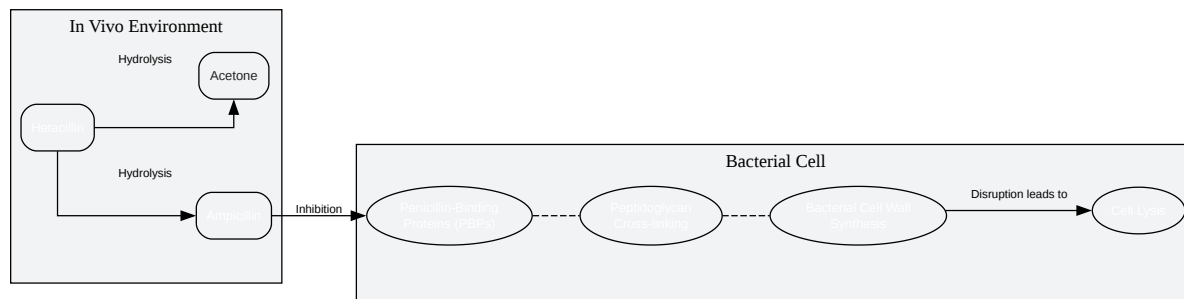
Hetacillin is a semisynthetic β -lactam antibiotic belonging to the aminopenicillin family. Structurally, it is the acetone adduct of ampicillin. While hetacillin itself possesses no intrinsic antibacterial activity, it functions as a prodrug, rapidly hydrolyzing in vivo to release the active antimicrobial agent, ampicillin.[1] This technical guide provides a comprehensive overview of the antibacterial spectrum of hetacillin, focusing on the activity of its active metabolite, ampicillin. The document details its mechanism of action, presents quantitative antibacterial activity data, outlines relevant experimental protocols for susceptibility testing, and discusses mechanisms of bacterial resistance.

Mechanism of Action

The antibacterial efficacy of hetacillin is solely attributable to its conversion to ampicillin. In an aqueous environment, such as the human body, hetacillin is unstable and quickly decomposes, releasing ampicillin and acetone.[1]

Ampicillin, a broad-spectrum penicillin, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. It specifically targets and binds to penicillin-binding proteins (PBPs), which are enzymes essential for the final steps of peptidoglycan synthesis.[2][3] Peptidoglycan is a critical component of the bacterial cell wall, providing structural integrity and protection against osmotic lysis. By acylating the transpeptidase domain of PBPs, ampicillin blocks the

cross-linking of peptidoglycan chains, leading to a weakened cell wall and subsequent cell death, particularly in growing bacteria.[3]



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References

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